

# An In-depth Technical Guide to the Chemical Structure of beta-L-mannofuranose

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## Compound of Interest

Compound Name: *beta-L-mannofuranose*

Cat. No.: *B8359742*

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This technical guide provides a comprehensive overview of the precise chemical structure of **beta-L-mannofuranose**, a five-membered ring form of the L-isomeric monosaccharide mannose. This document collates available quantitative data, outlines general experimental approaches, and presents a visual representation of the molecule's stereochemistry.

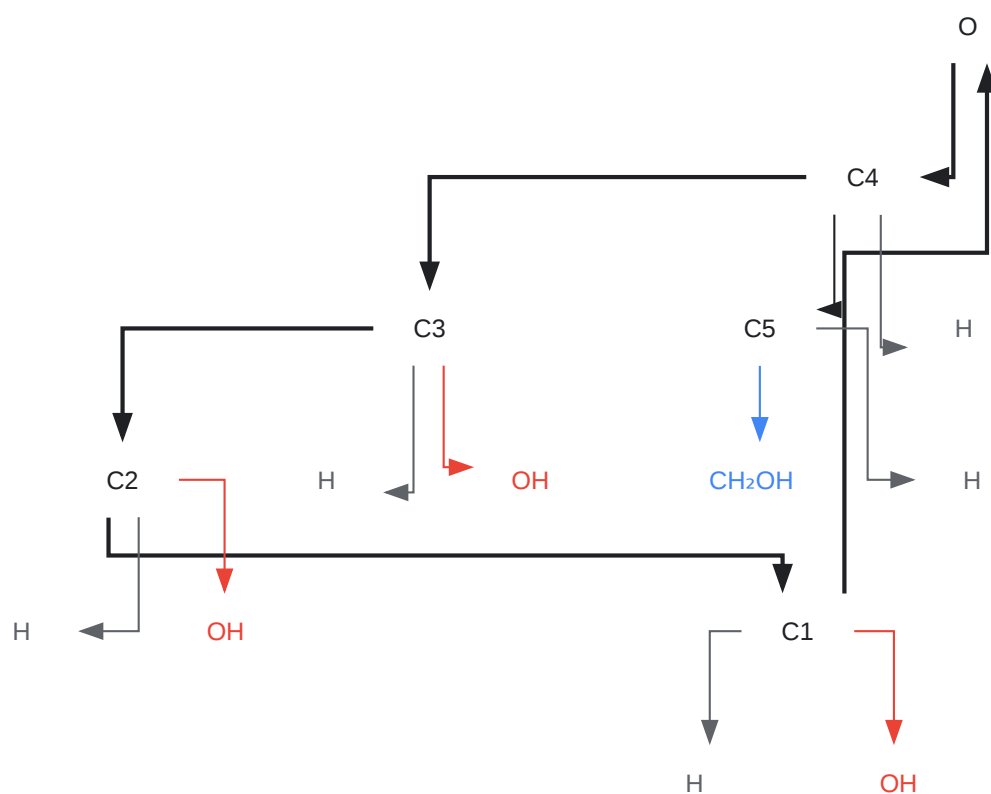
## Chemical Structure and Properties

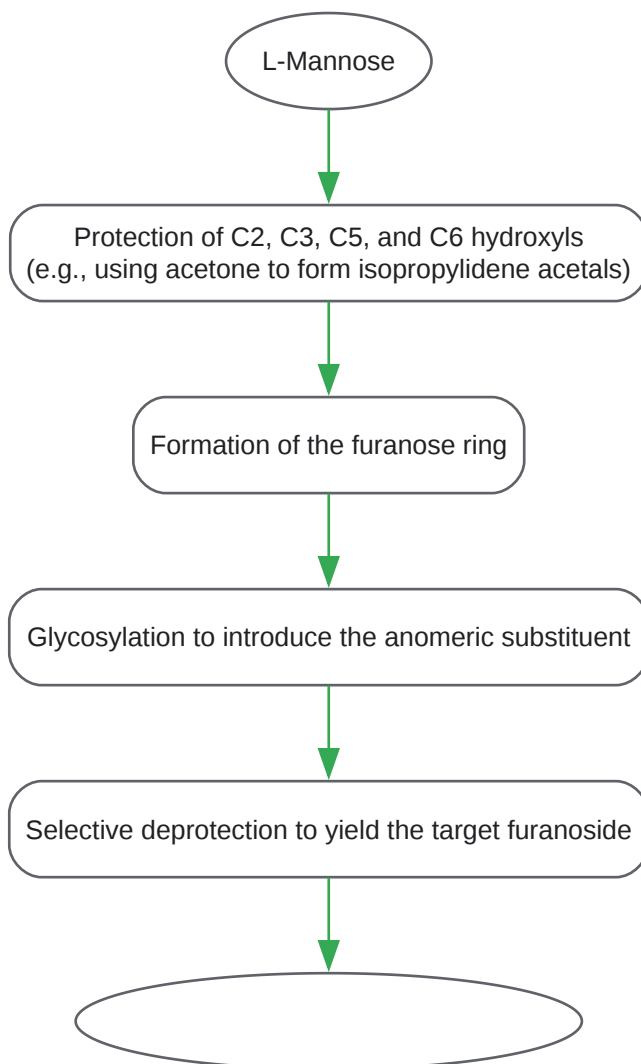
**Beta-L-mannofuranose** is a specific anomer and stereoisomer of mannose. The "L" designation indicates the stereochemical configuration relative to glyceraldehyde, while "furanose" specifies the five-membered ring structure formed by the intramolecular cyclization of the L-mannose chain. The "beta" ( $\beta$ ) configuration at the anomeric carbon (C1) signifies that the hydroxyl group attached to this carbon is cis to the CH<sub>2</sub>OH group (at C5) in the Haworth projection.

The molecular formula for **beta-L-mannofuranose** is C<sub>6</sub>H<sub>12</sub>O<sub>6</sub>.<sup>[1]</sup> It is the enantiomer of the more common beta-D-mannofuranose.

## Visualization of the Chemical Structure

The following diagram illustrates the Haworth projection of **beta-L-mannofuranose**, detailing the spatial arrangement of its hydroxyl groups.





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## References

- 1. beta-L-mannofuranose | C<sub>6</sub>H<sub>12</sub>O<sub>6</sub> | CID 53664880 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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